

Application Notes and Protocols for SSAA09E1: A SARS-CoV Entry Inhibitor

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Compound of Interest

Compound Name: SSAA09E1

Cat. No.: B15564852

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Introduction:

SSAA09E1 is a small molecule inhibitor of Severe Acute Respiratory Syndrome Coronavirus (SARS-CoV) entry into host cells. Identified from a chemical library screen, **SSAA09E1** exerts its antiviral activity by targeting a host cellular factor crucial for viral processing, rather than a viral protein. This document provides detailed application notes, experimental protocols, and key data associated with the characterization of **SSAA09E1**.

Mechanism of Action:

SSAA09E1 functions by inhibiting the enzymatic activity of cathepsin L, a lysosomal cysteine protease. Cathepsin L is essential for the proteolytic processing of the SARS-CoV spike (S) protein, a necessary step for the fusion of the viral and endosomal membranes, which allows the viral genome to enter the cytoplasm. By blocking cathepsin L, **SSAA09E1** prevents this crucial processing event, thereby halting viral entry at a post-binding stage.

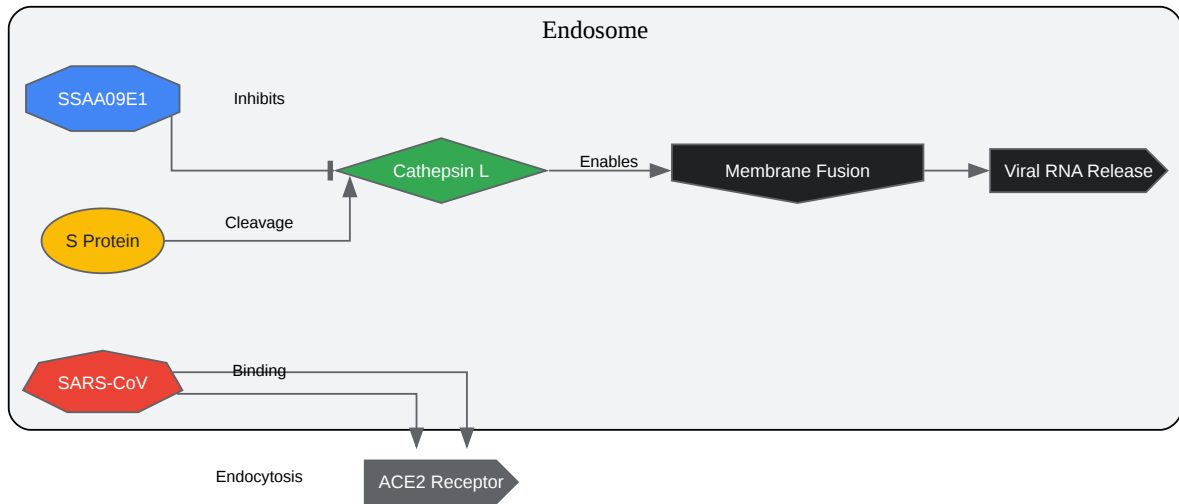
Quantitative Data Summary

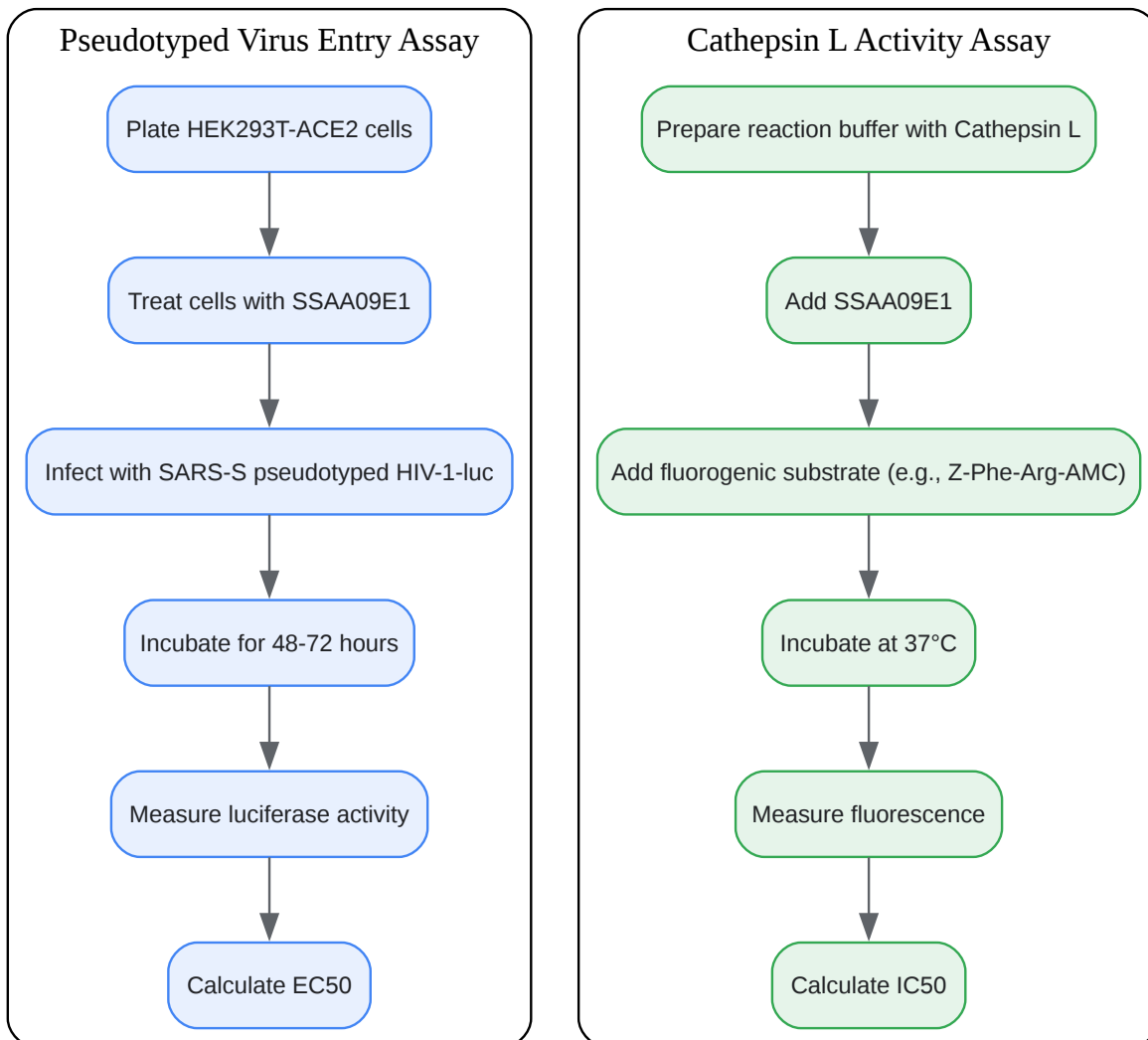
The following table summarizes the key quantitative data for **SSAA09E1** as a SARS-CoV entry inhibitor.

Parameter	Description	Value	Cell Line	Assay	Reference
EC50	Half-maximal effective concentration for inhibition of SARS-CoV pseudotyped virus entry.	6.7 μ M	HEK293T cells expressing ACE2	Pseudotyped Virus Entry Assay	Adedeji et al., 2013
IC50	Half-maximal inhibitory concentration for cathepsin L enzymatic activity.	5.33 μ M	N/A (In vitro)	Cathepsin L Activity Assay	Adedeji et al., 2013

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **SSAA09E1** and the general workflow of the experimental protocols.





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